

# Essential Safety and Logistical Information for Handling Leriglitzazone-d4

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Leriglitzazone-d4*

Cat. No.: *B602702*

[Get Quote](#)

Disclaimer: No specific Safety Data Sheet (SDS) for **Leriglitzazone-d4** is publicly available. The following guidance is based on the Material Safety Data Sheet (MSDS) for the non-deuterated parent compound, Leriglitzazone, and general best practices for handling deuterated compounds and fine chemical powders. The isotopic labeling with deuterium is not expected to significantly alter the chemical's hazardous properties.<sup>[1]</sup> Researchers should always perform a risk assessment and consult their institution's safety office before handling any new chemical.

Leriglitzazone is a metabolite of pioglitazone and is not classified as a hazardous substance or mixture.<sup>[1]</sup> However, standard laboratory precautions should be observed to minimize exposure.

## Physical and Chemical Properties

Limited public data is available for **Leriglitzazone-d4**. The properties of the parent compound, Leriglitzazone, are provided for reference.

Property	Leriglitazone-d4	Leriglitazone
Molecular Formula	C <sub>19</sub> H <sub>16</sub> D <sub>4</sub> N <sub>2</sub> O <sub>4</sub> S	C <sub>19</sub> H <sub>20</sub> N <sub>2</sub> O <sub>4</sub> S
Molecular Weight	376.46 g/mol <a href="#">[1]</a>	372.44 g/mol <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	1188263-49-1 <a href="#">[1]</a>	146062-44-4 <a href="#">[2]</a>
Appearance	Not specified (likely a solid powder)	Not specified (likely a solid powder)
LogP	2.92640 <a href="#">[1]</a>	2.5 <a href="#">[4]</a>

## Personal Protective Equipment (PPE)

Even with non-hazardous substances, a comprehensive PPE strategy is crucial to ensure laboratory safety, especially when handling powders that can be easily inhaled.[\[5\]](#)

- Hand Protection: Wear appropriate protective gloves (e.g., nitrile) to prevent skin exposure. [\[1\]](#)
- Eye/Face Protection: Use safety glasses with side-shields or goggles.[\[1\]](#)
- Skin and Body Protection: A laboratory coat is required. Ensure clothing fully covers exposed skin.[\[1\]](#)
- Respiratory Protection: If handling outside of a ventilated enclosure or if dust is generated, a respirator may be necessary. Consult with your institution's safety officer for proper selection.

## Operational Plan for Safe Handling

Following a structured workflow minimizes the risk of exposure and contamination.

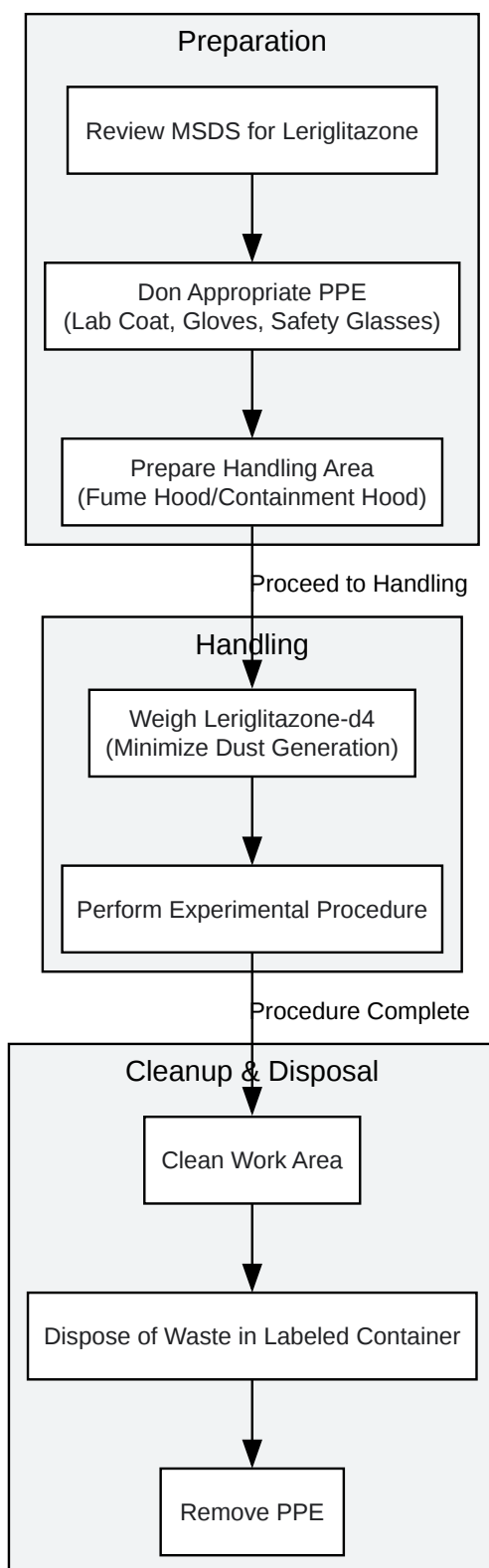
- Preparation:
  - Read the Material Safety Data Sheet for Leriglitazone thoroughly before starting work.[\[1\]](#)
  - Designate a specific area for handling, preferably within a chemical fume hood or a powder containment hood to minimize inhalation risk.[\[5\]](#)

- Ensure an eyewash station and safety shower are readily accessible.[\[1\]](#)
- Handling:
  - Avoid the formation of dust.[\[5\]](#) Use techniques that minimize aerosolization, such as gentle scooping and weighing on anti-vibration tables within an enclosure.
  - Avoid breathing vapors, mist, dust, or gas.[\[1\]](#)
  - Prevent contact with skin and eyes.[\[1\]](#)
  - Keep containers tightly closed when not in use.
- In Case of Accidental Exposure:
  - Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support and seek medical attention.[\[1\]](#)
  - Skin Contact: Immediately wash the affected area thoroughly with large amounts of water. Remove contaminated clothing.[\[1\]](#)
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek prompt medical attention.[\[1\]](#)
  - Ingestion: Wash out the mouth with water if the person is conscious. Do not induce vomiting. Seek medical attention.[\[1\]](#)
- Accidental Release:
  - Use full personal protective equipment.[\[1\]](#)
  - Sweep up the spilled solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[\[1\]](#)
  - Ventilate the area and wash the spill site after material pickup is complete.

## Disposal Plan

- **Compound Disposal:** Since Leriglitzone is not classified as hazardous, disposal should follow local regulations for non-hazardous chemical waste.<sup>[1]</sup> As a stable isotope-labeled compound, **Leriglitzone-d4** does not require special procedures for radioactive waste.<sup>[6]</sup>
- **Contaminated Materials:** Dispose of used gloves, weighing papers, and other contaminated disposable materials in a designated chemical waste container.

## Experimental Workflow for Safe Handling of Leriglitzone-d4



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Leriglitazone-d4 | CAS#:1188263-49-1 | Chemsrce [chemsrc.com]
- 2. Leriglitazone - Wikipedia [en.wikipedia.org]
- 3. go.drugbank.com [go.drugbank.com]
- 4. Leriglitazone | C<sub>19</sub>H<sub>20</sub>N<sub>2</sub>O<sub>4</sub>S | CID 4147757 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Powder Handling - AirClean Systems [aircleansystems.com]
- 6. moravek.com [moravek.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Leriglitazone-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b602702#personal-protective-equipment-for-handling-leriglitazone-d4]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)